

Toxicological profile of 2-Ethylhexyl 4-hydroxybenzoate

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Compound of Interest

Compound Name: 2-Ethylhexyl 4-hydroxybenzoate

Cat. No.: B1217064

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An In-depth Technical Guide: Toxicological Profile of **2-Ethylhexyl 4-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Ethylhexyl 4-hydroxybenzoate (CAS: 5153-25-3), also known as Octylparaben or 2-EHHB, is a synthetic ester of 4-hydroxybenzoic acid and 2-ethylhexanol.[1] It belongs to the paraben family, a group of chemicals widely used as preservatives in cosmetic, personal care, and industrial products due to their broad-spectrum antimicrobial properties.[1][2] The branched alkyl chain of 2-EHHB enhances its hydrophobicity compared to its linear-chain counterparts, which increases its fat solubility and antimicrobial activity.[1][2][3]

This document provides a comprehensive overview of the toxicological profile of **2-Ethylhexyl 4-hydroxybenzoate**, synthesizing available data on its physicochemical properties, toxicokinetics, and various toxicological endpoints. It is intended to serve as a technical resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment.

Physicochemical Properties

The physicochemical properties of a compound are critical for understanding its stability, solubility, and biological interactions. Key properties for **2-Ethylhexyl 4-hydroxybenzoate** are summarized in Table 1. The compound is poorly soluble in water but soluble in organic

solvents.[1] It is stable under standard storage conditions but decomposes at high temperatures.[1]

Table 1: Physicochemical Properties of **2-Ethylhexyl 4-hydroxybenzoate**

Property	Value	Reference
CAS Number	5153-25-3	[1][2][4]
IUPAC Name	2-ethylhexyl 4-hydroxybenzoate	[4][5]
Synonyms	Octylparaben, 2-EHHB, 2-Ethylhexylparaben	[1][4][6]
Molecular Formula	C ₁₅ H ₂₂ O ₃	[4]
Molecular Weight	250.33 g/mol	[4][5]
Appearance	Clear, colorless to pale yellow liquid	[4][6]
Boiling Point	~270°C at 50 mmHg	[1][2]
Density	~1.035 g/cm ³ (Predicted)	[2][4]
pKa	8.20 ± 0.15 (Predicted)	[2]
LogP	5.292 (Estimated)	[2]
Solubility	Poorly soluble in water; soluble in organic solvents	[1]

Toxicokinetics: Absorption, Distribution, Metabolism, and Excretion

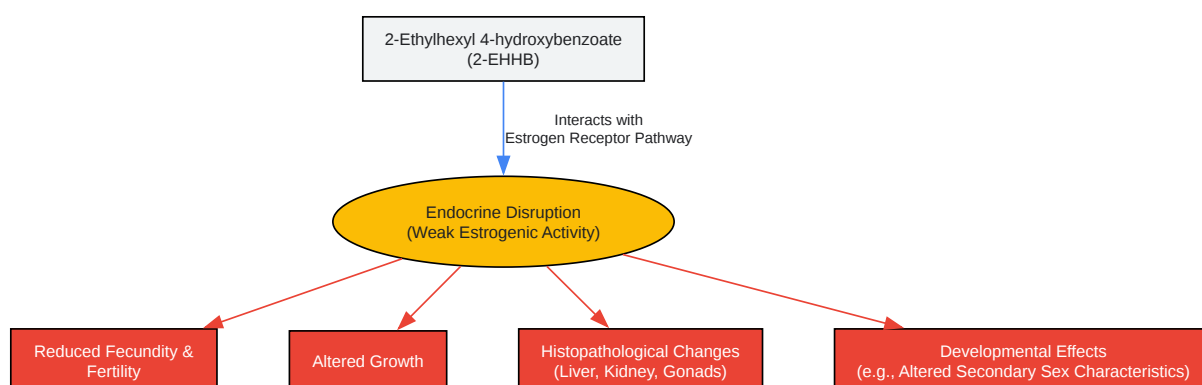
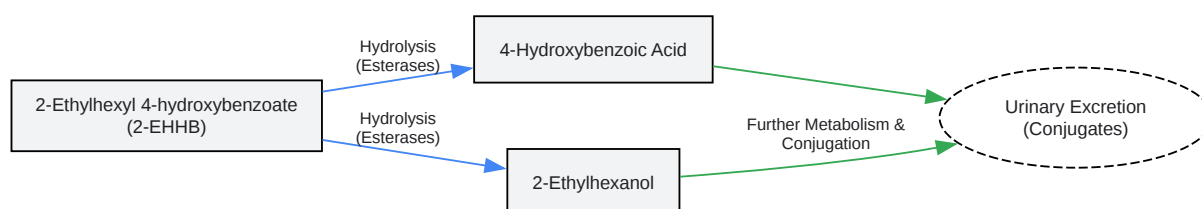
While specific toxicokinetic studies for **2-Ethylhexyl 4-hydroxybenzoate** are limited, the metabolic fate of alkyl benzoates and other parabens is generally well-understood.

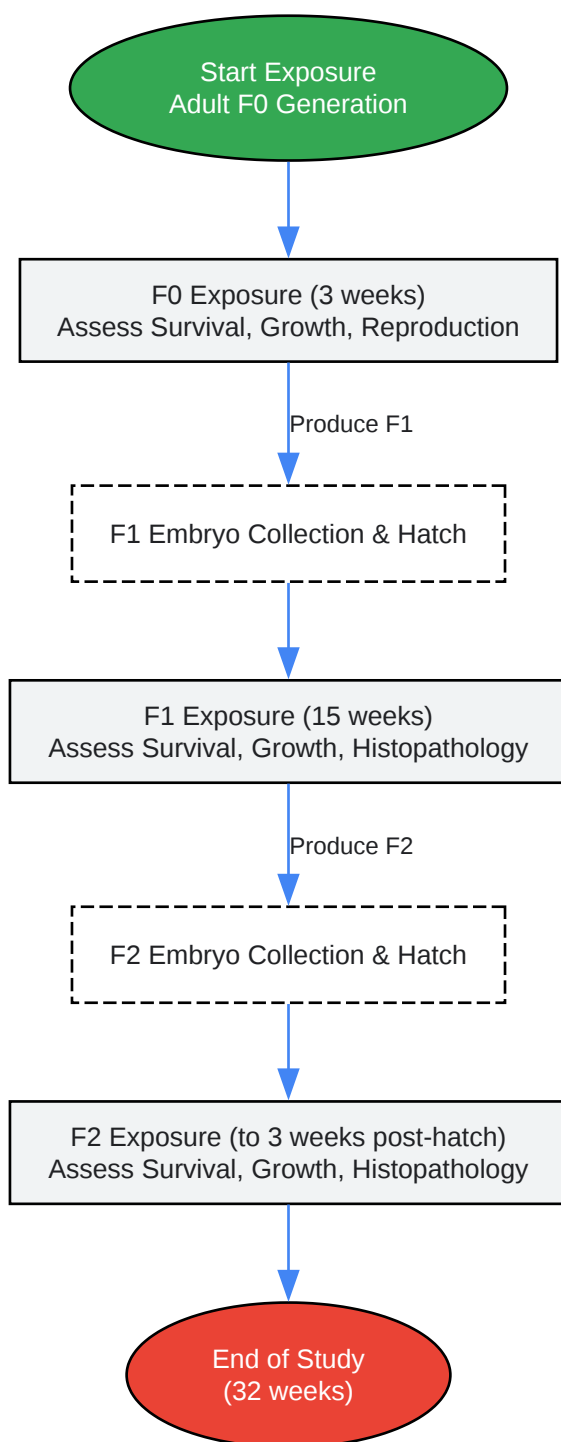
Absorption and Distribution: Due to its lipophilic nature (LogP ~5.29), 2-EHHB is expected to be absorbed through the skin and the gastrointestinal tract. Following absorption, it would likely

distribute to fatty tissues.

Metabolism: Like other esters, 2-EHHB is expected to undergo rapid hydrolysis by esterase enzymes present in the skin and liver. This biotransformation breaks the ester bond, yielding 4-hydroxybenzoic acid and 2-ethylhexanol.[7] This metabolic pathway is common for parabens and similar ester compounds. Further metabolism of the breakdown products can occur. For instance, studies on analogous compounds like 2-ethylhexyl salicylate show subsequent oxidation and hydroxylation of the 2-ethylhexyl moiety.[8]

Excretion: The primary metabolite, 4-hydroxybenzoic acid, and its conjugates, along with metabolites of 2-ethylhexanol, are expected to be excreted primarily in the urine.





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